

Proper Disposal Procedures for Guaiactamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Guaiactamine*

Cat. No.: *B097164*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Guaiactamine**. The following procedural guidance is based on established best practices for laboratory chemical waste management.

Chemical Identification

- Chemical Name: **Guaiactamine**
- IUPAC Name: N,N-diethyl-2-(2-methoxyphenoxy)ethanamine
- CAS Number: 15687-23-7
- Molecular Formula: $C_{13}H_{21}NO_2$
- Molecular Weight: 223.31 g/mol

“

*Disclaimer: A comprehensive, English-language Safety Data Sheet (SDS) for **Guaiactamine** could not be located. The following disposal procedures are based on the chemical's structure (an aromatic ether and a tertiary amine), information on related compounds, and general laboratory safety principles. It is imperative to handle this compound with caution and to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.*

Quantitative Data Summary

The following table summarizes the available quantitative data for **Guaiactamine**.

Property	Value	Source
Boiling Point	148-150 °C (at 10 Torr)	ChemicalBook[1]
Density	0.982 ± 0.06 g/cm ³	ChemicalBook[1]

Disposal Protocol

This protocol outlines the recommended steps for the safe disposal of **Guaiactamine** waste.

1. Personal Protective Equipment (PPE):

- Wear appropriate personal protective equipment, including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A laboratory coat

2. Waste Segregation and Collection:

- Collect waste **Guaiactamine** and any contaminated materials (e.g., pipette tips, paper towels) in a dedicated, properly labeled, and sealed waste container.
- The container should be made of a material compatible with aromatic ethers and amines. A high-density polyethylene (HDPE) or glass container is recommended.
- Label the waste container clearly with "Hazardous Waste," "**Guaiactamine**," and the approximate concentration and quantity.

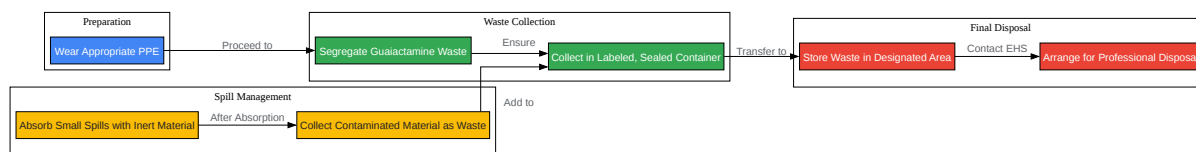
3. Treatment of Spills:

- In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or commercial sorbent pads).
- Carefully collect the absorbent material and place it in the designated hazardous waste container.
- Clean the spill area with a suitable solvent (e.g., ethanol), and collect the cleaning materials as hazardous waste.
- For large spills, evacuate the area and contact your institution's EHS department immediately.

4. Final Disposal:

- Do not dispose of **Guaiactamine** down the drain or in the regular trash.
- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal contractor.

Disposal Workflow Diagram



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe disposal of **Guaiactamine** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. XiXisys | 中国版 SDS Word 下载 CAS: 15687-23-7 Name: [xixisys.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for Guaiactamine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b097164#guaiactamine-proper-disposal-procedures\]](https://www.benchchem.com/product/b097164#guaiactamine-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com